

# Essential Procedures for the Disposal of (R,R)-BMS-986397

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## Compound of Interest

Compound Name: (R,R)-BMS-986397

Cat. No.: B15541103

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Disclaimer: The following guidance provides a general framework for the proper disposal of a research-grade pharmaceutical compound. A specific Safety Data Sheet (SDS) for **(R,R)-BMS-986397** was not located in the public domain. The SDS is the primary document containing detailed safety, handling, and disposal information. It is mandatory to obtain the SDS from the manufacturer or supplier of **(R,R)-BMS-986397** and consult with your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal.

**(R,R)-BMS-986397**, also identified as a first-in-class casein kinase 1 $\alpha$  (CK1 $\alpha$ ) molecular glue degrader, is a potent compound used in research for conditions such as Acute Myeloid Leukemia (AML) and High-Risk Myelodysplastic Syndrome (HR-MDS).<sup>[1][2][3][4]</sup> The proper disposal of such investigational medications is critical to protect human health, maintain environmental safety, and ensure compliance with regulations like the Federal Resource Conservation and Recovery Act (RCRA).<sup>[5]</sup>

## Step 1: Immediate Safety and Information Gathering

The first and most critical step is to consult the Safety Data Sheet (SDS) provided by the supplier. The SDS contains specific hazard classifications, handling precautions, and disposal instructions (typically in Section 13). If the SDS is not readily available, contact the supplier to obtain it immediately.

## Step 2: Waste Characterization and Segregation

Based on the information in the SDS and local regulations, you must characterize the waste. Research labs generate various forms of pharmaceutical waste, including expired or unused compounds, contaminated materials, and chemicals.<sup>[5]</sup>

#### Key Actions:

- Determine if the waste is hazardous: The RCRA defines hazardous waste based on characteristics of ignitability, corrosivity, reactivity, and toxicity.<sup>[6]</sup> The SDS for **(R,R)-BMS-986397** will specify if it meets any of these criteria.
- Segregate Waste Streams: Do not mix different types of chemical waste. Use separate, designated, and clearly labeled containers for each waste stream.

Waste Category	Description	Container Type
Bulk Chemical Waste	Unused or expired (R,R)-BMS-986397 powder or stock solutions.	A compatible, sealed, and clearly labeled hazardous waste container.
Trace Contaminated Waste	Items with minimal residual amounts (e.g., "RCRA empty" vials, gloves, bench paper). An "RCRA empty" container holds no more than 3% of its original volume. <sup>[6]</sup>	Designated containers for trace chemical waste (often yellow bags/bins for chemotherapy-related compounds). <sup>[6]</sup>
Contaminated Sharps	Needles, syringes, or other sharps contaminated with (R,R)-BMS-986397.	Puncture-proof, designated sharps containers. <sup>[7]</sup>

## Step 3: Personal Protective Equipment (PPE)

Always wear appropriate PPE when handling **(R,R)-BMS-986397** and its associated waste to prevent exposure.

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile).
Eye Protection	Safety glasses or goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	May be required if handling powders outside of a fume hood; consult SDS.

## Step 4: Disposal Protocol

Improper disposal, such as flushing chemicals down the drain, is strongly discouraged as it can lead to environmental contamination.[8] The required method of disposal for hazardous pharmaceutical waste is typically incineration at a permitted facility.[8]

- **Contact Your EHS Office:** Your institution's Environmental Health and Safety department is the primary resource for guidance on disposal procedures and regulatory compliance. They will provide the correct containers, labels, and schedule for waste pickup.
- **Use a Licensed Waste Contractor:** All chemical waste must be disposed of through a certified hazardous waste management service.[7][8] These services ensure compliance with all federal, state, and local regulations.
- **Documentation:** Maintain accurate records of waste generation and disposal, including manifests provided by the waste contractor, as these are often required for regulatory audits.  
[5][7]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of a research chemical like **(R,R)-BMS-986397**.



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Caption: Workflow for research chemical disposal.

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